

# Personal protective equipment for handling Abrocitinib (Standard)

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## Compound of Interest

Compound Name: Abrocitinib (Standard)

Cat. No.: B560407

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## Standard Operating Procedure: Safe Handling of Abrocitinib

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling Abrocitinib. The following procedures are designed to ensure a safe laboratory environment and proper disposal of waste.

### Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure to Abrocitinib, which is classified as harmful if swallowed, in contact with skin, or inhaled, and may cause skin and eye irritation.[1][2]

PPE Category	Specification	Standard Compliance
Eye Protection	Safety glasses with side-shields or safety goggles.	EN 166 (EU) or NIOSH (US) approved.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and proper removal techniques employed.	Regulation (EU) 2016/425 and standard EN 374.[3]
Body Protection	Impervious clothing, such as a lab coat or coveralls, to prevent skin contact.[1]	N/A
Respiratory Protection	A suitable respirator or self-contained breathing apparatus should be used when dust formation is possible or if ventilation is inadequate.[1][4]	NIOSH (US) or EN 149 (EU) approved.

## Experimental Protocols: Handling and Disposal

### 1. Engineering Controls:

- Work with Abrocitinib in a well-ventilated area.[3]
- Use a certified chemical fume hood or provide appropriate exhaust ventilation where dust may be generated.[3]

### 2. Safe Handling Procedures:

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[3]
- Dust Prevention: Avoid the formation of dust and aerosols during handling.[3]
- Hygiene: Wash hands thoroughly before breaks and at the end of the workday.[3] Do not eat, drink, or smoke in areas where Abrocitinib is handled.[1]

### 3. First Aid Measures:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.[3]
- In case of eye contact: Flush eyes with water as a precaution.[3]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide artificial respiration.[3]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[3]
- In all cases of exposure, consult a physician.[3]

### 4. Accidental Release Measures:

- Wear full personal protective equipment during cleanup.[1]
- Avoid breathing any dust or vapors.[1]
- Carefully sweep or shovel the spilled material to avoid creating dust.[3]
- Collect the waste in a suitable, closed container for disposal.[3]

### 5. Disposal Plan:

- Dispose of contaminated materials, including gloves and lab coats, in accordance with applicable laws and good laboratory practices.[3]
- Abrocitinib waste should be treated as hazardous. It can be dissolved in a combustible solvent and burned in a chemical incinerator with an afterburner and scrubber.[3]
- Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.[3]
- Do not allow the product to enter drains or sewer systems.[2][3]

## Workflow for Safe Handling of Abrocitinib



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Caption: Workflow for the safe handling of Abrocitinib from preparation to disposal.

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